

Essential Safety and Operational Guide for Handling Butylated Hydroxytoluene (BHT)

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Butylated Hydroxytoluene (BHT), also known as 2,6-di-tert-butyl-p-cresol. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

BHT is a combustible solid that can form explosive dust mixtures in the air.[1] It may cause skin, eye, and respiratory tract irritation.[2] It is also very toxic to aquatic life with long-lasting effects.[3][4] The following personal protective equipment is mandatory to minimize exposure.



Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side- shields conforming to EN166 or NIOSH-approved goggles.	To prevent eye irritation from dust or splashes.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or long-sleeved clothing. [3][5]	To prevent skin contact and irritation.[6]
Respiratory Protection	A NIOSH-approved respirator with a combination Organic Vapor/P95 cartridge should be used if dust is generated or if exposure may exceed inhalation guidelines.[1]	To prevent respiratory tract irritation from dust inhalation.

Quantitative Data Summary

The following table summarizes key quantitative data for BHT.



Property	Value	Source
Chemical Formula	C15H24O	[1][3]
Molecular Weight	220.34 g/mol	[1][3]
CAS Number	128-37-0	[1][3]
Melting Point	69 - 73 °C (156 - 163 °F)	[4]
Boiling Point	265 °C (509 °F)	
Flash Point	127 °C (260.6 °F)	[5]
Autoignition Temperature	345 °C (653 °F)	[5]
ACGIH TLV (TWA)	2 mg/m³ (Inhalable fraction and vapor)	[4]
NIOSH REL (TWA)	10 mg/m ³	

Operational and Disposal Plans Detailed Handling Protocol

Proper handling procedures are critical to minimize risk. Operations should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when dust may be generated.[3][7]

Preparation:

- Ensure a clean and organized workspace.
- Confirm that an eyewash station and safety shower are accessible.[1]
- Assemble all necessary PPE as specified in the table above.
- Verify that all containers are properly labeled and sealed.[1]

Weighing and Transfer:



Safety Operating Guide

Check Availability & Pricing

- Perform weighing and transfer operations in a fume hood or ventilated enclosure to control dust.[7]
- Use non-sparking tools for transfers to avoid ignition sources.[1]
- Handle as a solid to minimize dust creation. Use a spatula for transfers.

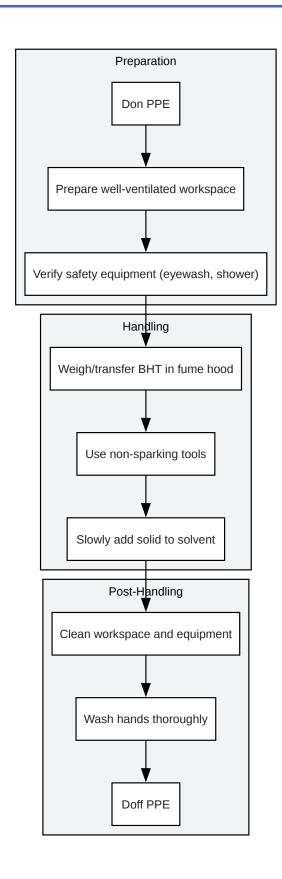
Solution Preparation:

- When dissolving, slowly add the solid BHT to the solvent to prevent splashing.
- Use compatible materials for handling and storage. Avoid copper, brass, strong acids/alkalis, and strong oxidizing/reducing agents.[1][8]

Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[2][3]
- Clean all equipment and the work area to prevent cross-contamination.
- Remove and launder any contaminated clothing before reuse.[1][6]





Click to download full resolution via product page

A step-by-step workflow for the safe handling of BHT.





Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

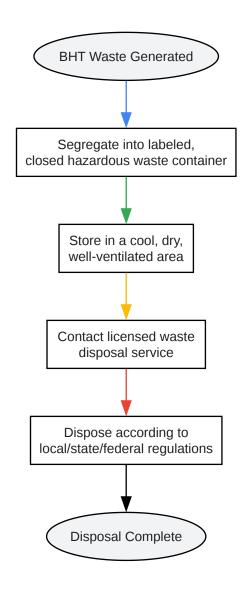
- Evacuate: Evacuate non-essential personnel from the immediate spill area.[1]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not allow the material to enter drains or waterways.[1]
- Clean-up (Solid Spill):
 - Wear appropriate PPE, including respiratory protection.[2]
 - Gently sweep or vacuum up the spilled material to avoid generating dust.
 - Dampening the solid spill material with alcohol may be an option to reduce dust.
 - Collect the material in a suitable, labeled, and closed container for disposal.
- Decontaminate: Clean the spill area thoroughly with soap and water.

Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.[8]

- Segregation: Collect waste BHT and any contaminated materials (e.g., gloves, absorbent paper) in a designated, labeled hazardous waste container.[3]
- Storage: Keep the waste container tightly closed and store it in a cool, dry, and wellventilated area away from incompatible materials.[3]
- Disposal: Arrange for disposal through a licensed professional waste disposal service. Do not dispose of it in standard laboratory trash or down the drain.[3]





Click to download full resolution via product page

The logical progression for safe BHT waste disposal.

First Aid Measures

Immediate action is required in case of exposure.



Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1] [3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sasoldcproducts.blob.core.windows.net [sasoldcproducts.blob.core.windows.net]
- 2. szabo-scandic.com [szabo-scandic.com]
- 3. pccarx.com [pccarx.com]
- 4. fishersci.com [fishersci.com]
- 5. media.laballey.com [media.laballey.com]
- 6. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]







- 7. benchchem.com [benchchem.com]
- 8. abmole.com [abmole.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Butylated Hydroxytoluene (BHT)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617227#personal-protective-equipment-for-handling-bbt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com